

Navigating the Safe Handling of 2-(4-tert-butylphenyl)ethanol: A Technical Guide

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Compound of Interest

Compound Name: 2-(4-tert-Butylphenyl)ethanol

Cat. No.: B1581585

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data, handling precautions, and likely experimental methodologies used to determine the hazard profile of **2-(4-tert-butylphenyl)ethanol** (CAS No. 5406-86-0). The information is intended to support researchers, scientists, and drug development professionals in the safe use and management of this compound in a laboratory setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-(4-tert-butylphenyl)ethanol** is presented in Table 1. This data is essential for understanding the compound's behavior under various experimental conditions.

Table 1: Physical and Chemical Properties of **2-(4-tert-butylphenyl)ethanol**

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₁₈ O	[1][2][3]
Molecular Weight	178.27 g/mol	[1][2]
Appearance	White or clear colorless fused solid or liquid as melt	[4]
Melting Point	29.0-35.0 °C	[4]
Boiling Point	150-160 °C @ 15 Torr	[1]
Flash Point	109.0 ± 3.7 °C	[1]
Density	1.0 ± 0.1 g/cm ³	[1]
Water Solubility	Insoluble	[1]
Purity	≥95.0% (GC)	[4]

Hazard Identification and Classification

2-(4-tert-butylphenyl)ethanol is classified as a hazardous substance with several identified risks to human health and the environment.[2] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the framework for its hazard communication.

Table 2: GHS Hazard Classification for **2-(4-tert-butylphenyl)ethanol**

Hazard Class	Hazard Statement	GHS Pictogram	Reference(s)
Serious Eye Damage/Eye Irritation	H318: Causes serious eye damage.	Danger	[2] [3]
Reproductive Toxicity	H361: Suspected of damaging fertility or the unborn child.	Health Hazard	[2] [3]
Specific Target Organ Toxicity (Repeated Exposure)	H373: May cause damage to organs through prolonged or repeated exposure.	Health Hazard	[2] [3]
Hazardous to the Aquatic Environment (Chronic)	H411: Toxic to aquatic life with long lasting effects.	Environment	[2] [3]

Handling Precautions and Safety Measures

Adherence to strict safety protocols is mandatory when handling **2-(4-tert-butylphenyl)ethanol**. The following precautions are based on its hazard profile.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[3\]](#)
- Skin Protection: Wear protective gloves and a lab coat.[\[3\]](#)
- Respiratory Protection: In case of insufficient ventilation, wear a suitable respiratory mask.[\[5\]](#)

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)[\[5\]](#)
- Ensure eyewash stations and safety showers are readily accessible.[\[6\]](#)

Safe Handling and Storage

- Avoid contact with skin and eyes.[\[1\]](#)[\[5\]](#)

- Do not breathe dust or vapors.[1][3]
- Keep container tightly closed.[1]
- Store in a dry, cool, and well-ventilated place.[1]
- Store locked up.[1]

Experimental Protocols for Hazard Determination

The hazard classifications of **2-(4-tert-butylphenyl)ethanol** are determined through standardized experimental protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD). While specific study reports for this compound are not publicly available, the following sections describe the likely methodologies used.

Serious Eye Damage/Eye Irritation

The determination of "Causes serious eye damage" (H318) is typically based on in vivo or in vitro tests.

- OECD Test Guideline 405: Acute Eye Irritation/Corrosion: This in vivo test involves applying the test substance to the eye of an animal (typically a rabbit) and observing for effects on the cornea, iris, and conjunctiva.[1] The severity and reversibility of the lesions are scored over time to determine the level of irritation or damage.

A tiered testing strategy is often employed to minimize animal testing. This may involve in vitro methods as a first step:

- OECD Test Guideline 492: Reconstructed human Cornea-like Epithelium (RhCE) Test Method for Identifying Chemicals Not Requiring Classification and Labelling for Eye Irritation or Serious Eye Damage: This in vitro method uses a three-dimensional human corneal epithelium model to assess cytotoxicity as an endpoint for eye irritation.

Reproductive Toxicity

The classification "Suspected of damaging fertility or the unborn child" (H361) is based on studies that assess the potential effects of the substance on reproductive function and

development.

- OECD Test Guideline 421: Reproduction/Developmental Toxicity Screening Test: This guideline describes a screening study where the test substance is administered to male and female rodents before, during, and after mating.^{[6][7]} The study evaluates effects on mating behavior, fertility, pregnancy, and offspring viability and growth.^{[6][7]}
- OECD Test Guideline 443: Extended One-Generation Reproductive Toxicity Study: This is a more comprehensive study that provides a detailed evaluation of reproductive and developmental effects, including systemic toxicity in pregnant and lactating females and their offspring.^[8] It assesses a wider range of endpoints, including developmental neurotoxicity and immunotoxicity.^[8]

Aquatic Toxicity

The classification "Toxic to aquatic life with long lasting effects" (H411) is determined by assessing the substance's effects on various aquatic organisms.

- OECD Test Guideline 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test: This test evaluates the effects of the chemical on the growth of freshwater algae.
- OECD Test Guideline 202: Daphnia sp. Acute Immobilisation Test: This test assesses the acute toxicity of the substance to daphnids (water fleas).
- OECD Test Guideline 203: Fish, Acute Toxicity Test: This test determines the concentration of the chemical that is lethal to fish over a short period.

Given that **2-(4-tert-butylphenyl)ethanol** is poorly soluble in water, specific guidance for testing "difficult substances" would be followed, as outlined in OECD Guidance Document 23.^{[9][10]} This involves methods to ensure a stable and measurable concentration of the test substance in the aqueous phase.^[10]

Logical Workflow for Safe Chemical Handling

The following diagram illustrates a general workflow for handling a chemical substance based on the information provided in its Safety Data Sheet (SDS). This logical process ensures that

all necessary safety precautions are considered before and during the handling of hazardous materials like **2-(4-tert-butylphenyl)ethanol**.



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Figure 1: General workflow for safe chemical handling.

Conclusion

2-(4-tert-butylphenyl)ethanol is a valuable compound for research and development, but it possesses significant health and environmental hazards. A thorough understanding of its safety data and the implementation of stringent handling precautions are paramount for the protection of laboratory personnel and the environment. This technical guide provides a foundation for the safe use of this chemical by outlining its properties, hazards, and the likely experimental basis for these classifications. Researchers must always consult the most up-to-date Safety Data Sheet before use and adhere to all institutional and regulatory safety guidelines.

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